

# Application Note: Selective Oxidation of 4,4-Dimethoxybutan-2-ol

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## Compound of Interest

Compound Name: 4,4-Dimethoxybutan-2-ol

Cat. No.: B042899

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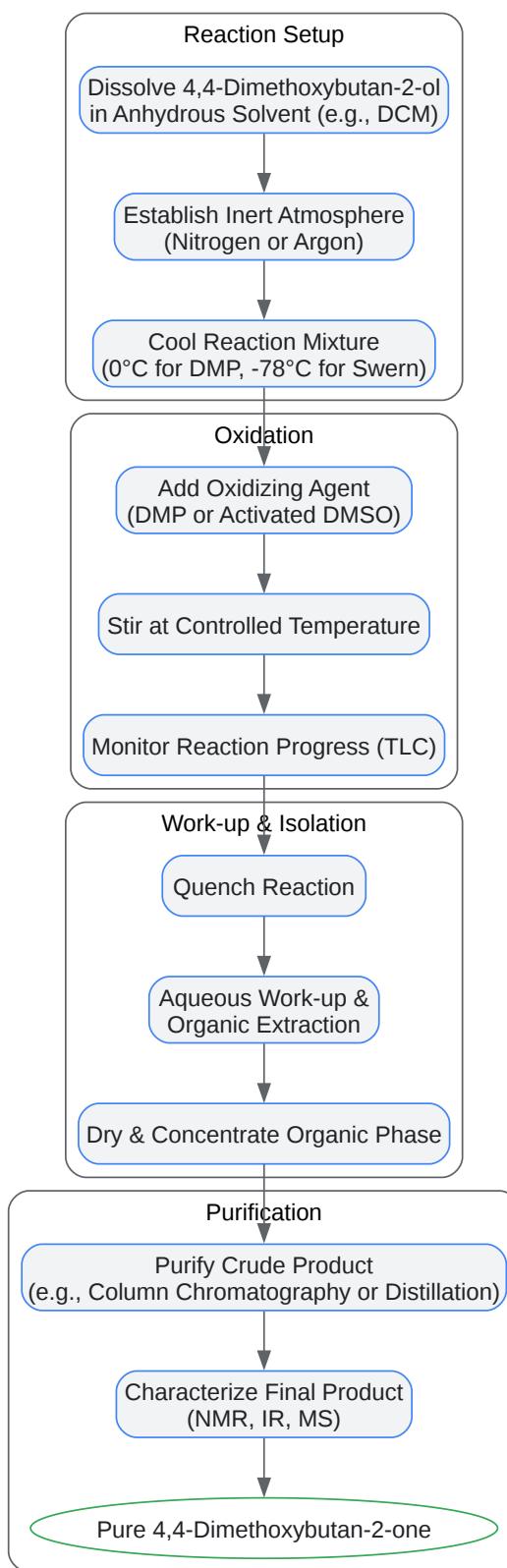
**Introduction** The oxidation of secondary alcohols to ketones is a fundamental transformation in organic synthesis. 4,4-Dimethoxybutan-2-one, also known as acetylacetone dimethyl acetal, is a valuable intermediate in the synthesis of pharmaceuticals, such as the antiretroviral drug Nevirapine, and agrochemicals.<sup>[1]</sup> The synthesis of this ketone from its corresponding secondary alcohol, **4,4-Dimethoxybutan-2-ol**, requires careful selection of an oxidizing agent to avoid the cleavage of the acid-sensitive dimethyl acetal functional group. This document provides detailed protocols for two highly effective and mild oxidation methods: the Dess-Martin Periodinane (DMP) oxidation and the Swern oxidation.

**Method Selection** Standard acidic oxidizing agents, such as those based on chromic acid (e.g., Jones reagent), are unsuitable for this transformation as they would likely hydrolyze the acetal.<sup>[2]</sup> Therefore, methods that operate under neutral or basic conditions are preferred.

- **Dess-Martin Periodinane (DMP) Oxidation:** This method utilizes a hypervalent iodine compound that is highly selective for the oxidation of primary and secondary alcohols.<sup>[3][4]</sup> The reaction is performed under mild, neutral conditions at room temperature, exhibits high functional group tolerance, and typically results in high yields with a simple work-up.<sup>[5][6]</sup>
- **Swern Oxidation:** This technique uses dimethyl sulfoxide (DMSO) activated by oxalyl chloride, followed by the addition of a hindered organic base like triethylamine.<sup>[7][8]</sup> It is renowned for its mild reaction conditions (typically -78 °C), which preserves sensitive functional groups, and avoids the use of toxic heavy metals.<sup>[9][10][11]</sup>

Both protocols offer reliable pathways to the desired product, 4,4-Dimethoxybutan-2-one, in high purity and yield.

## Experimental Workflow

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